

Troubleshooting common issues with the AC915 accelerometer.

Author: BenchChem Technical Support Team. Date: December 2025



Technical Support Center: AC915 Accelerometer

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the **AC915** accelerometer. It is intended for researchers, scientists, and drug development professionals utilizing this sensor in their experiments.

Frequently Asked Questions (FAQs)

1. What is the expected output of a properly functioning **AC915** accelerometer?

A functional **AC915** accelerometer, when powered correctly, will output a DC bias voltage within the range of 10-14 VDC.[1][2] Superimposed on this DC voltage will be an AC voltage signal that is proportional to the measured vibration. The sensitivity of the standard **AC915** is 100 mV/g (±10%).[1][3][4]

2. My **AC915** is providing no signal. What are the likely causes?

No signal from the accelerometer, indicated by a Bias Output Voltage (BOV) of 0 V, is typically due to a lack of power or a short in the cabling or connector.[5][6] To troubleshoot, you should:

- Verify that the power supply is on and providing the specified 18-28 VDC.[1]
- Inspect the cabling and connectors for any signs of damage or shorts. A frayed shield touching the signal leads is a common cause.[6]

Troubleshooting & Optimization





- Check for loose connections at the sensor, junction box, and data acquisition system.[5][6]
- 3. The Bias Output Voltage (BOV) is equal to the supply voltage. What does this indicate?

If the measured BOV is equal to the supply voltage (e.g., 24 V), it usually signifies an open circuit in the sensor or cabling, or that the sensor is reverse powered.[7] The most common issue is with the connector or cabling.[6][7]

4. The accelerometer signal is noisy or erratic. What are the potential reasons?

Erratic signals or a fluctuating bias voltage can be caused by several factors: [5][7]

- Poor Connections: Corroded, dirty, or loose connections can introduce noise.[5][7]
- Ground Loops: Improper shielding or grounding can lead to interference, often appearing as multiples of the line power frequency in the FFT spectrum.[7]
- Thermal Transients: Sudden temperature changes can cause low-frequency bias shifts, especially in sensitive, low-frequency applications.[5][7]
- Signal Overload: Exposing the sensor to vibration levels beyond its dynamic range of ±50 g
 peak can cause the internal amplifier to saturate, leading to a "ski slope" effect in the
 frequency spectrum.[1][6]
- 5. I suspect the **AC915** sensor is damaged. How can I confirm this?

Sensor damage is often indicated by a Bias Output Voltage that is stable but outside the normal 10-14 VDC range.[1][6] Common causes of sensor damage include:

- Exposure to temperatures exceeding the operating range of -40 to 121°C (-40 to 250°F).[1] [8]
- Physical shock greater than the maximum shock protection of 5,000 g peak.[1][2]
- Incorrect powering or electrostatic discharge.[6]

A change in the sensor's sensitivity can also indicate a faulty internal charge converter. This can be verified by performing a calibration check with a reference shaker.[9]



Technical Specifications Summary

The following table summarizes the key quantitative data for the **AC915** accelerometer.

Specification	Value
Sensitivity (±10%)	100 mV/g
Frequency Response (±3dB)	0.5 - 15,000 Hz (30 - 900,000 CPM)
Dynamic Range	± 50 g, peak
Voltage Source (IEPE)	18 - 28 VDC
Constant Current Excitation	2 - 10 mA
Bias Output Voltage	10 - 14 VDC
Temperature Range	-40 to 121°C (-40 to 250°F)
Maximum Shock Protection	5,000 g, peak

Experimental Protocols

Protocol 1: Verifying AC915 Installation and Basic Functionality

This protocol outlines the steps to verify the correct installation and basic operation of an **AC915** accelerometer using a digital multimeter or a data acquisition system capable of measuring DC voltage.

Methodology:


- Ensure Safety: If the **AC915** is installed in a hazardous area, ensure all safety procedures are followed before connecting any test equipment. The **AC915** requires an approved intrinsic safety barrier.[8]
- Power the Sensor: Connect the AC915 to a compatible power supply providing 18-28 VDC with a constant current of 2-10 mA.[1]
- Measure Bias Output Voltage (BOV):




- Set a digital multimeter to measure DC voltage.
- Connect the positive lead to the signal/power conductor and the negative lead to the common conductor. For the AC915-1A with a 2-pin connector, Pin A is (+) Signal/Power and Pin B is (-) Common.[3]
- The multimeter should read a stable DC voltage between 10 and 14 VDC.[1]
- · Interpret the Results:
 - Within 10-14 VDC: The sensor is likely powered correctly and is operational.
 - 0 VDC: Indicates a short circuit or no power.[6]
 - Equal to Supply Voltage (e.g., 24 VDC): Indicates an open circuit.[7]
 - Stable but outside 10-14 VDC: Suggests a potential sensor fault.[6]
 - Unstable/Fluctuating: May indicate a poor connection, grounding issue, or thermal transient.[5]

Diagrams







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. mip.fi [mip.fi]
- 2. delta3n.hu [delta3n.hu]
- 3. ctconline.com [ctconline.com]
- 4. سنسور شتاب سنج CTC Intrinsically Safe Vibration Accelerometer AC915-1A | شرکت یکان [yekan-vibro.ir]
- 5. wilcoxon.com [wilcoxon.com]
- 6. skftechnicalsupport.zendesk.com [skftechnicalsupport.zendesk.com]
- 7. wilcoxon.com [wilcoxon.com]
- 8. ctconline.com [ctconline.com]
- 9. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Troubleshooting common issues with the AC915 accelerometer.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665393#troubleshooting-common-issues-with-the-ac915-accelerometer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com